

Application Notes and Protocols: Canine Arthrography with Ioxaglate Meglumine

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Compound of Interest

Compound Name: *Ioxaglate meglumine*

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Introduction

Arthrography is a valuable diagnostic imaging technique used to visualize the intra-articular structures of synovial joints. The use of a contrast agent enhances the delineation of soft tissues such as cartilage, menisci, ligaments, and the joint capsule, which are not well-visualized with standard radiography. **Ioxaglate meglumine**, a low-osmolality ionic contrast medium, has been shown to be an effective and safe option for arthrography in canine models. [1] Studies have indicated that ioxaglate provides high-quality diagnostic images and induces a significantly lower inflammatory response in the synovial membrane compared to high-osmolality agents like diatrizoate.[1][2] This document provides a detailed experimental protocol for performing arthrography in canine models using **ioxaglate meglumine**, targeted at researchers, scientists, and drug development professionals.

Experimental Protocols

This protocol outlines the procedure for positive contrast arthrography in canine models, with a focus on the shoulder and stifle joints, based on established veterinary research.

1. Animal Model and Preparation

- Animals: Healthy, skeletally mature dogs are typically used. Specific breeds such as Beagles are often utilized in research settings.[3][4][5] The weight and size of the dogs should be recorded, as this may influence the volume of contrast media required.[6]

- Pre-anesthetic Evaluation: A thorough physical examination should be conducted to rule out any pre-existing joint pathology or other health issues.[6]
- Anesthesia: General anesthesia is required to ensure patient immobility and pain management during the procedure.[6][7] A typical protocol may involve premedication followed by induction and maintenance with an inhalant anesthetic. The specific anesthetic regimen should be determined by a veterinarian.
- Aseptic Preparation: The skin overlying the joint to be examined must be clipped and aseptically prepared using a standard surgical scrub technique to prevent iatrogenic joint infection.[7][8]

2. Contrast Media and Injection

- Contrast Agent: **ioxaglate meglumine**/sodium ioxaglate (e.g., Hexabrix®) is the contrast agent of choice for this protocol.[1][2] It is a monoacidic dimer with low osmolality.[1][2]
- Injection Site:
 - Shoulder Joint: The injection is typically performed on the lateral aspect of the joint. Landmarks for needle placement are the acromion process of the scapula and the greater tubercle of the humerus. The needle is inserted just distal to the acromion and directed caudomedially into the joint space.[7][8]
 - Stifle Joint: The joint can be entered either medially or laterally to the patellar tendon. The needle is directed towards the center of the joint, bisecting the angle formed by the femur and tibia.[7]
- Injection Technique:
 - Using sterile technique, a needle (e.g., 22-gauge) is advanced into the synovial space.[8]
 - Placement is confirmed by the aspiration of a small amount of synovial fluid.[7][8] If an effusion is present, excess fluid should be aspirated to avoid excessive dilution of the contrast medium.[9]
 - Slowly inject the **ioxaglate meglumine** into the joint.

- Following injection, the joint should be gently manipulated (flexed and extended) to ensure even distribution of the contrast medium throughout the joint space.[10]

3. Radiographic Imaging

- Standard Views: For the shoulder, standard mediolateral and craniocaudal radiographic views should be obtained. For the stifle, mediolateral and caudocranial views are standard. [6][11]
- Timing of Radiographs: Immediate post-injection radiographs are crucial for optimal visualization of articular structures. Delayed films can also be valuable, as ioxaglate has been shown to provide superior diagnostic quality on delayed images compared to other agents.[1][2] A recommended imaging sequence for stifle arthrography is at 0, 3, 5, 10, 15, 20, and 30 minutes post-injection.[6] For shoulder arthrography, obtaining radiographs within 5 minutes is recommended.[12]

4. Post-procedural Monitoring and Analysis

- Synovial Fluid Analysis: For research purposes, synovial fluid samples can be collected before the contrast injection and at various time points post-procedure (e.g., 24 hours) to assess the inflammatory response by analyzing the white blood cell count.[1]
- Histological Examination: In terminal studies, histological examination of the synovial membrane can be performed to evaluate any drug-related lesions. Studies have shown no drug-related lesions 14 days after intra-articular injection of ioxaglate.[1]
- Clinical Observation: Animals should be monitored for any signs of lameness or joint discomfort following the procedure.

Data Presentation

The following tables summarize quantitative data from experimental arthrography studies in canines.

Table 1: **Ioxaglate Meglumine Arthrography Parameters (Shoulder Joint)**

Parameter	Value	Source
Animal Model	6 Experimental Dogs	[1]
Contrast Agent	Meglumine-sodium ioxaglate (Hexabrix®)	[1]
Comparator Agent	Meglumine-sodium diatrizoate (Urovison®)	[1]
Post-injection Synovial WBC Count	Significantly lower rise with ioxaglate vs. diatrizoate	[1]

| Histopathology (14 days) | No drug-related lesions |[\[1\]](#) |

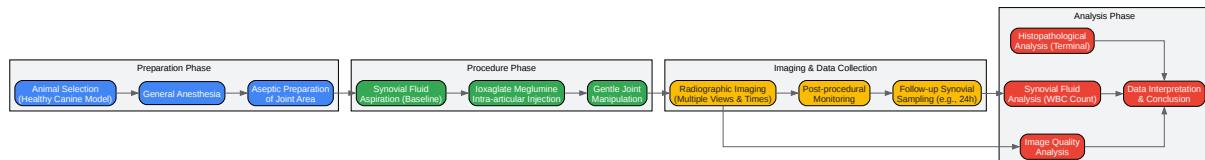
Table 2: General Arthrography Parameters in Canine Models (Stifle and Shoulder Joints)

Parameter	Value	Joint	Contrast Agent	Source
Volume				
	0.2 - 0.4 mL/kg	Stifle	Iohexol	[3] [4] [5]
	0.3 mL/cm mediolateral thickness	Stifle	Metrizamide	[11]
	1.5 mL (for cartilage)	Shoulder	Diatrizoate	[2] [12]
	6 mL (for bicipital tendon sheath)	Shoulder	Diatrizoate	[2] [12]
Concentration				
	50, 100, 150 mgI/mL	Stifle	Iohexol	[3] [4] [5]
	280 mgI/100 mL	Stifle	Metrizamide	[11]
	25% solution (185 mg iodine/joint)	Shoulder	Diatrizoate	[2] [12]

| Recommended Optimal | 100 mgI/mL at 0.3 or 0.4 mL/kg | Stifle | Iohexol | [\[3\]](#)[\[4\]](#)[\[5\]](#) |

Visualizations

Experimental Workflow for Canine Arthrography



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Caption: Workflow of the experimental protocol for canine arthrography.

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